

The Anorexigenic Role of CART (55-102) in Rats: A Technical Guide

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Compound of Interest

Compound Name: CART(55-102)(rat)

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Introduction

Cocaine- and amphetamine-regulated transcript (CART) peptides are crucial neuromodulators in the central nervous system, implicated in a variety of physiological processes including the regulation of feeding behavior, energy homeostasis, and reward pathways.[1] The biologically active fragment, CART (55-102), has been a particular focus of research due to its potent appetite-suppressing effects. This technical guide provides an in-depth overview of the effects of rat CART (55-102) on feeding behavior, compiling quantitative data from key studies, detailing experimental methodologies, and illustrating the underlying signaling pathways.

Core Effects on Feeding Behavior and Body Weight

Intracerebroventricular (ICV) administration of CART (55-102) consistently inhibits food intake in rats in a dose-dependent manner.[2][3] This anorexigenic effect is observed in both freely feeding and food-restricted animals.[3] Chronic central infusion of CART (55-102) leads to sustained reductions in food intake and body weight gain in both lean and diet-induced obese rats.[4]

Quantitative Data Summary

The following tables summarize the quantitative effects of CART (55-102) on food intake and related parameters from various studies.

Table 1: Effect of Intracerebroventricular (ICV) CART (55-102) on Liquid Diet Intake in Male Sprague-Dawley Rats

Dose (µg)	6-Hour Ensure Intake (Licks)	% Reduction vs. Saline	Meal Size (Licks)	Initial Lick Rate (Licks/min)
0.1	No significant change	-	No significant change	No significant change
0.5	No significant change	-	No significant change	192 ± 4
1.0	Significantly decreased	-	Decreased	130.8 ± 27.0
2.0	Significantly decreased	-	Decreased	66.1 ± 26.2
Saline	Baseline	0%	Baseline	188.9 ± 12.5 to 201.2 ± 19.8

Data extracted from a study on the microstructure of licking behavior, indicating that CART (55-102) dose-dependently decreases meal size and the rate of ingestion.[5]

Table 2: Effect of Chronic ICV Infusion of CART (55-102) on Body Weight and Food Intake in High-Fat-Fed Obese Rats (6-Day Treatment)

Treatment	Cumulative Body Weight Change (g)	Daily Food Intake (g)
CART (55-102)	Significantly lower than vehicle	Markedly and sustainedly inhibited
Vehicle	Baseline	Baseline

This study highlights the long-term efficacy of central CART (55-102) in managing obesity-related parameters.[4]

Table 3: Effect of Paraventricular Nucleus (PVN) Overexpression of CART on Food Intake and Body Weight in Male Wistar Rats

Group	Cumulative Food Intake (Normal Chow)	Cumulative Food Intake (High-Fat Diet)	Body Weight Gain
rAAV-CART	4% increase	6% increase	Increased
rAAV-EGFP (Control)	Baseline	Baseline	Baseline

Interestingly, chronic overexpression of CART specifically in the PVN resulted in an orexigenic effect, suggesting a complex, site-dependent role for CART in appetite regulation.[\[6\]](#)

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of scientific findings. Below are summarized protocols from key studies on CART (55-102) and feeding behavior.

Intracerebroventricular (ICV) Cannulation and Injection

- **Animal Model:** Adult male Sprague-Dawley or Wistar rats are commonly used.[\[5\]](#)[\[7\]](#)
- **Surgery:** Rats are anesthetized with an appropriate anesthetic agent. A guide cannula is stereotaxically implanted into the lateral cerebral ventricle.
- **Verification:** Cannula placement is often verified by a dipsogenic response to an angiotensin II injection.
- **Injection Procedure:** Conscious, freely moving rats receive microinjections of CART (55-102) dissolved in sterile saline. The injection volume is typically around 5 μ l, administered over a short period.[\[5\]](#)

Monitoring of Feeding Behavior

- **Liquid Diet Consumption:** Lickometer systems can be used to monitor the ingestion of a liquid diet, providing detailed data on the microstructure of feeding, including lick frequency, meal size, and meal duration.[\[5\]](#)

- **Solid Food Intake:** For solid chow, food is weighed at regular intervals to determine the amount consumed.
- **Behavioral Observation:** In some studies, animal behavior is recorded and scored for activities such as eating, grooming, and motor abnormalities to assess the specificity of the peptide's effect on feeding.[8]

Chronic Infusion Studies

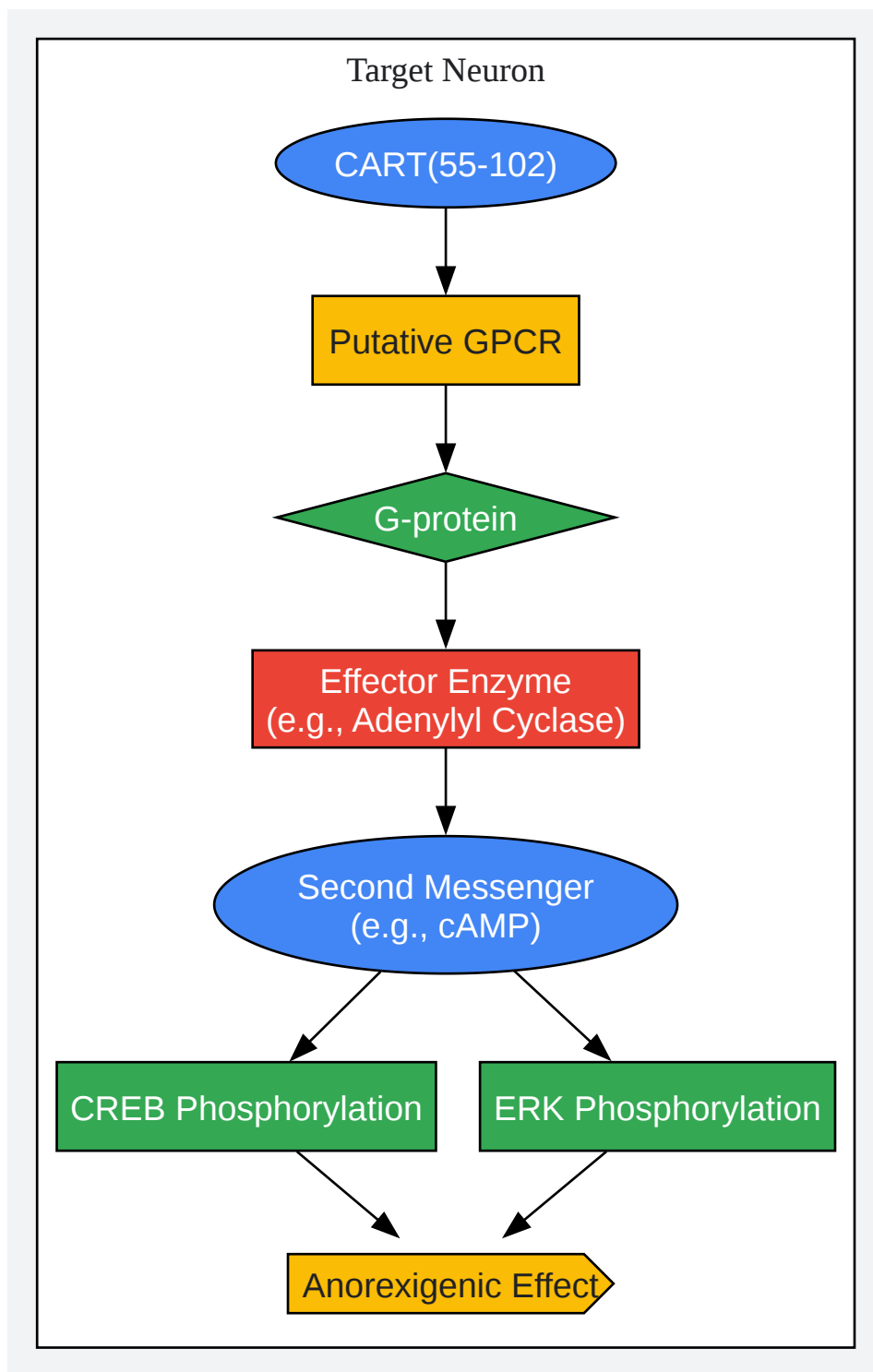
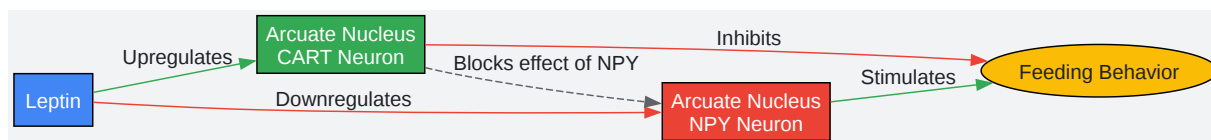
- **Methodology:** For chronic administration, an osmotic minipump is connected to the ICV cannula to deliver a continuous infusion of CART (55-102) or vehicle over several days.[4]
- **Parameters Monitored:** Daily food intake and body weight are recorded. At the end of the study, plasma levels of metabolic hormones like insulin and leptin may be measured.[4]

Signaling Pathways and Interactions

The anorexigenic effects of CART (55-102) are mediated through its interaction with various hypothalamic circuits involved in energy homeostasis.

Interaction with Leptin and Neuropeptide Y (NPY)

Leptin, an adiposity signal, is known to regulate the expression of CART.[3] Leptin upregulates CART mRNA in the arcuate nucleus of the hypothalamus, suggesting that CART may mediate some of the anorexigenic effects of leptin.[5] Conversely, CART (55-102) can block the potent orexigenic (appetite-stimulating) effects of Neuropeptide Y (NPY).



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References

- 1. Cocaine and amphetamine regulated transcript - Wikipedia [en.wikipedia.org]
- 2. ahajournals.org [ahajournals.org]
- 3. Frontiers | CART in the regulation of appetite and energy homeostasis [frontiersin.org]
- 4. researchgate.net [researchgate.net]
- 5. journals.physiology.org [journals.physiology.org]
- 6. Overexpression of CART in the PVN increases food intake and weight gain in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Interaction of Cocaine- and Amphetamine-regulated Transcript and Neuropeptide Y on Behavior in the Central Nervous System - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Intracerebroventricular CART peptide reduces food intake and alters motor behavior at a hindbrain site - PubMed [pubmed.ncbi.nlm.nih.gov]
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